

A Comprehensive Technical Guide to Sodium Naphthionate and Its Synonyms in Chemical Literature

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Compound of Interest

Compound Name: Sodium naphthionate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **sodium naphthionate**, a versatile chemical compound with significant applications in various industrial and scientific fields. This document consolidates information on its nomenclature, chemical properties, synthesis, and analytical methodologies. While the primary applications of **sodium naphthionate** lie outside the direct realm of drug development as a therapeutic agent, its potential antioxidant properties and use as an intermediate in the synthesis of biologically active molecules warrant its consideration by the pharmaceutical research community.

Nomenclature and Synonyms

Sodium naphthionate is systematically known as sodium 4-amino-1-naphthalenesulfonate. Due to its widespread use and historical context, it is referred to by a multitude of synonyms in chemical literature and commercial databases. A comprehensive list of these synonyms is provided in Table 1 for clear identification and cross-referencing.

Table 1: Synonyms and Identifiers for **Sodium Naphthionate**

Synonym	Identifier Type	Identifier
Sodium 4-amino-1-naphthalenesulfonate	IUPAC Name	sodium;4-aminonaphthalene-1-sulfonate[1]
Naphthionic acid, sodium salt	Common Name	-
1-Naphthalenesulfonic acid, 4-amino-, monosodium salt	Chemical Name	-
1-Naphthylamine-4-sulfonic acid sodium salt	Chemical Name	-
Sodium 1-aminonaphthalene-4-sulfonate	Chemical Name	-
4-Aminonaphthalene-1-sulfonic acid sodium salt	Chemical Name	-
Naphthionine	Trivial Name	[1]
Sodium 1-naphthylamine-4-sulfonate	Chemical Name	[1]
1,4-Naphthionic monosodium salt	Chemical Name	[1]
Sodium alpha-naphthylamine-4-sulfonate	Chemical Name	[1]
Para-Naphthionic Acid, Na Salt	Chemical Name	-
-	CAS Number	130-13-2[2]
-	PubChem CID	23665720[1]
-	EC Number	204-975-5[1]
-	UNII	I33I8X596V[1]
-	InChI	InChI=1S/C10H9NO3S.Na/c11-9-5-6-10(15(12,13)14)8-4-2-1-3-7(8)9;/h1-6H,11H2,(H,12,13,14);/q;+1/p-1[1]

-	InChIKey	JWSRMCCRAJUMLX-UHFFFAOYSA-M[1]
-	Canonical SMILES	<chem>C1=CC=C2C(=C1)C(=CC=C2S(=O)(=O)[O-])N.[Na+]</chem> [1]

Physicochemical Properties

Sodium naphthionate is the sodium salt of naphthionic acid, an aminonaphthalenesulfonic acid. It typically appears as a white to light yellow crystalline powder and is soluble in water. A summary of its key physicochemical properties is presented in Table 2.

Table 2: Physicochemical Properties of **Sodium Naphthionate**

Property	Value	Reference
Molecular Formula	C ₁₀ H ₈ NNaO ₃ S	[1]
Molecular Weight	245.23 g/mol	[1]
Appearance	White to light yellow crystalline powder	[2]
Melting Point	>300 °C (decomposes)	[3]
Solubility	Soluble in water	[2]
pKa (of parent acid)	~3.7	

Experimental Protocols

Synthesis of Sodium Naphthionate

The synthesis of **sodium naphthionate** is typically achieved through the sulfonation of 1-naphthylamine followed by neutralization with a sodium base. The following protocol is a representative example found in the chemical literature.

Protocol: Sulfonation of 1-Naphthylamine and Neutralization

Materials:

- 1-Naphthylamine
- Concentrated sulfuric acid (98%)
- Sodium hydroxide (NaOH)
- Water

Procedure:

- **Sulfonation:** 1-Naphthylamine is slowly added to an equimolar amount of concentrated sulfuric acid under controlled temperature conditions, typically with cooling to prevent excessive heat generation. The mixture is then heated to promote the sulfonation reaction, leading to the formation of 4-amino-1-naphthalenesulfonic acid (naphthionic acid).
- **Neutralization:** The reaction mixture containing naphthionic acid is cooled and then carefully neutralized with a solution of sodium hydroxide. The pH is adjusted to approximately 7.
- **Isolation:** The resulting solution is then cooled to induce the precipitation of **sodium naphthionate**. The precipitate is collected by filtration, washed with cold water or a saturated sodium chloride solution to remove impurities, and then dried.

Quantitative Analysis

While a specific, universally validated protocol for the quantitative analysis of **sodium naphthionate** is not readily available in the public domain, methods for the analysis of related naphthalenesulfonic acid derivatives can be adapted. High-Performance Liquid Chromatography (HPLC) is the most suitable technique for this purpose.

Exemplary HPLC Method for Naphthalenesulfonic Acids:

- **Column:** C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size).
- **Mobile Phase:** A gradient or isocratic mixture of an aqueous buffer (e.g., phosphate buffer, pH 3-7) and an organic modifier (e.g., acetonitrile or methanol). The use of an ion-pairing agent, such as tetrabutylammonium hydrogen sulfate, can improve peak shape and retention for these anionic compounds.

- Detection: UV detection at a wavelength corresponding to the absorbance maximum of **sodium naphthionate** (typically in the range of 220-250 nm).
- Quantification: Quantification is achieved by creating a calibration curve with a series of external standards of known concentrations.

Biological Activity and Signaling Pathways

Currently, there is a significant lack of published research directly investigating the role of **sodium naphthionate** in specific biological signaling pathways relevant to drug development. While some sources mention its "potential antioxidant properties," these claims are not substantiated with detailed mechanistic studies or identification of the cellular pathways it may modulate.

The antioxidant potential of aminonaphthalenesulfonic acids, in general, could theoretically involve mechanisms such as:

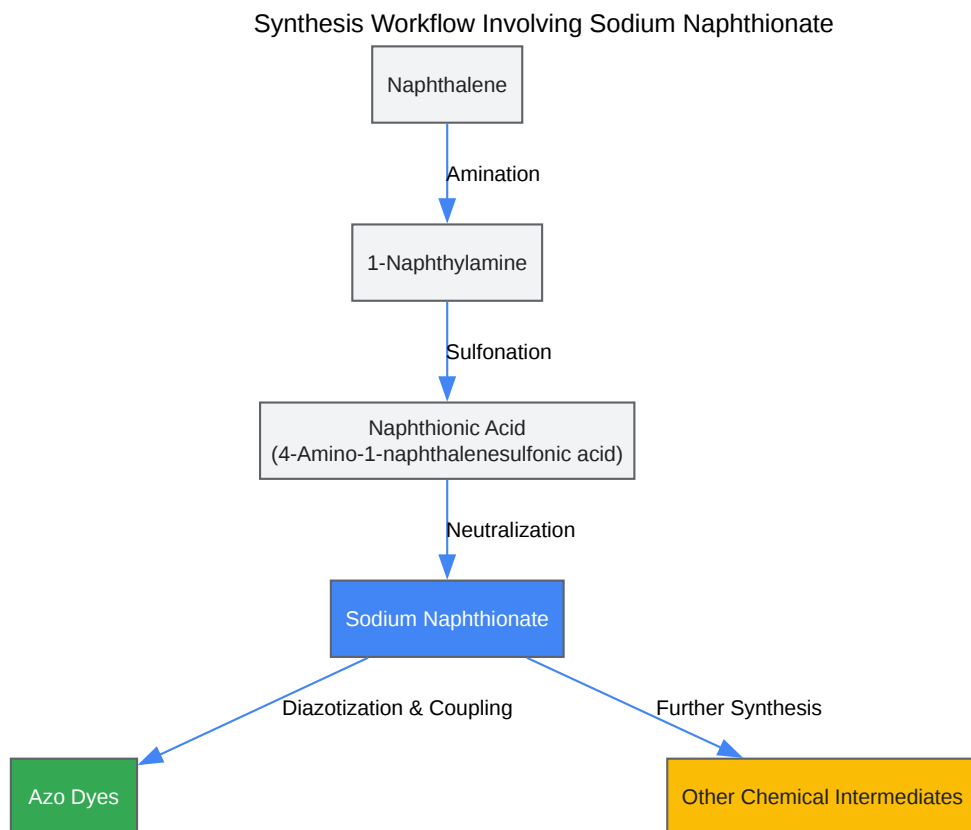
- Direct Radical Scavenging: The amino group on the naphthalene ring could potentially donate a hydrogen atom to neutralize free radicals.
- Metal Ion Chelation: The sulfonic acid group might participate in chelating pro-oxidant metal ions.

However, without experimental evidence, these remain speculative. No studies were identified that link **sodium naphthionate** to key antioxidant signaling pathways such as the Nrf2-Keap1 pathway or its influence on antioxidant enzymes like superoxide dismutase (SOD) or catalase.

The primary focus of research on **sodium naphthionate** has been its application as a crucial intermediate in the synthesis of azo dyes. Its utility in the pharmaceutical field appears to be limited to its role as a starting material or intermediate for the synthesis of more complex molecules that may possess biological activity.

Logical Relationships and Workflows

To illustrate the context of **sodium naphthionate** in chemical synthesis, the following diagram outlines its position as an intermediate.



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Caption: Synthetic pathway from naphthalene to azo dyes, highlighting the role of **sodium naphthionate** as a key intermediate.

Conclusion

Sodium naphthionate is a well-established chemical compound with a rich history in the dye manufacturing industry. Its chemical identity is well-defined, with numerous synonyms in use. While its synthesis and basic properties are documented, there is a notable absence of in-depth research into its biological activities and potential roles in cellular signaling pathways. For drug development professionals, the current value of **sodium naphthionate** lies primarily in its capacity as a versatile chemical intermediate for the synthesis of novel compounds, rather than as a direct therapeutic agent. Future research could explore its potential antioxidant properties in more detail to determine if it has any direct biological effects worthy of further investigation in

a pharmaceutical context. Until then, its role remains firmly in the realm of industrial and synthetic chemistry.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to Sodium Naphthionate and Its Synonyms in Chemical Literature]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b093542#synonyms-for-sodium-naphthionate-in-chemical-literature>]

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